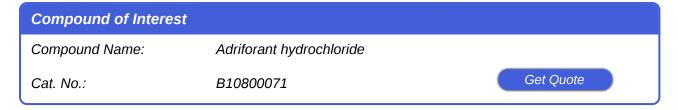


# Adriforant Hydrochloride: A Comparative Guide to Histamine H4 Receptor Selectivity

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of **adriforant hydrochloride**'s selectivity for the histamine H4 receptor (H4R) against other histamine receptor subtypes. The performance of adriforant is benchmarked against other well-characterized H4R antagonists, JNJ-7777120 and VUF-6002, with supporting experimental data to offer an objective analysis for research and development applications.

## **Comparative Selectivity Profile**

**Adriforant hydrochloride** (also known as PF-3893787 or ZPL-389) is a potent and selective antagonist of the histamine H4 receptor. To contextualize its selectivity, this guide compares its binding affinities with those of other notable H4R antagonists.

Quantitative Comparison of Binding Affinities (Ki in nM)



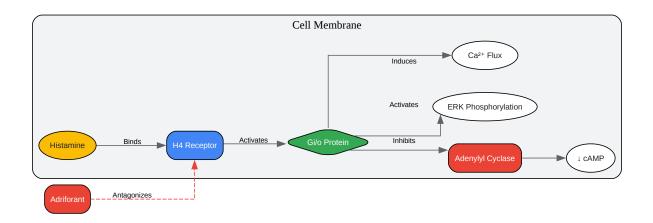
Compo	H1 Recepto r (Ki, nM)	H2 Recepto r (Ki, nM)	H3 Recepto r (Ki, nM)	H4 Recepto r (Ki, nM)	H4/H1 Selectiv ity Ratio	H4/H2 Selectiv ity Ratio	H4/H3 Selectiv ity Ratio
Adriforan t hydrochl oride	Data not available	Data not available	186.21	1.2 - 2.4	-	-	~78-155 fold
JNJ- 7777120	>1000[1]	>1000[1]	>1000[1]	4.5[1][2] [3][4][5] [6]	>222 fold	>222 fold	>222 fold
VUF- 6002 (JNJ- 1019158 4)	Data not available	Data not available	14100	26	-	-	542 fold

Note: A lower Ki value indicates a higher binding affinity. The selectivity ratio is calculated by dividing the Ki for the respective histamine receptor subtype by the Ki for the H4 receptor. "Data not available" indicates that specific Ki values were not found in the reviewed literature.

## **Signaling Pathways and Experimental Workflows**

To understand the experimental context of the data presented, the following diagrams illustrate the canonical signaling pathway of the histamine H4 receptor and a generalized workflow for determining antagonist affinity.

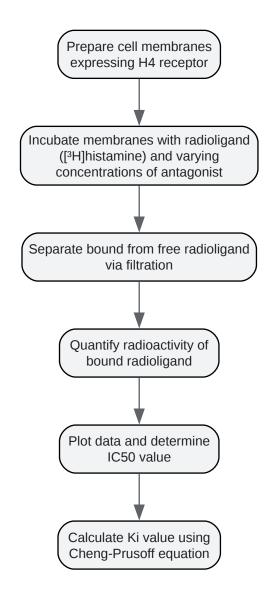




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Figure 1: Simplified Histamine H4 Receptor Signaling Pathway.





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